

Navigating the Disposal of 1,6-Dibromopyrene: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,6-Dibromopyrene

Cat. No.: B158639

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For researchers, scientists, and drug development professionals handling **1,6-Dibromopyrene**, ensuring its proper disposal is a critical aspect of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate the safe management of this compound.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **1,6-Dibromopyrene** with care. Avoid contact with skin, eyes, and personal clothing.^[1] Use only with adequate ventilation to avoid breathing fumes, and wear suitable protective clothing, gloves, and eye/face protection.^[1] In case of accidental contact, immediately flush the affected skin or eyes with running water for at least 15 minutes and seek medical attention.^[1] Contaminated clothing should be removed and washed before reuse.^[1]

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **1,6-Dibromopyrene**.

Property	Value
Molecular Formula	C16H8Br2
Molecular Weight	360.04 g/mol
Appearance	White to Almost white powder to crystal
Melting Point	230°C
Purity	>98.0% (GC)
CAS Number	27973-29-1

Step-by-Step Disposal Protocol

The disposal of **1,6-Dibromopyrene** must be conducted in accordance with federal, state, and local hazardous waste regulations.^[1] The following is a general procedural guide based on best practices for hazardous chemical waste disposal.

1. Waste Classification and Segregation:

- **Hazardous Waste Determination:** Chemical waste generators must first determine if **1,6-Dibromopyrene** is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3).^[1] Given its nature as a brominated organic compound, it should be treated as hazardous waste.
- **Segregation:** Do not mix **1,6-Dibromopyrene** waste with other waste streams. It should be segregated as a halogenated organic solid.^[2] Keep solids and liquids separate.^{[2][3]}

2. Containerization:

- **Compatible Containers:** Use a dedicated, leak-proof container that is compatible with **1,6-Dibromopyrene**. The container should be in good condition with no leaks or cracks.^[4]
- **Secure Closure:** The container must have a secure, screw-on cap to prevent spillage.^{[3][4]} Keep the container closed except when adding waste.^{[3][4]}
- **Cleanliness:** Ensure the outer surface of the container is clean and free of contamination.^[2]

3. Labeling:

- Clear Identification: Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**1,6-Dibromopyrene**".^[2]^[4]^[5] Do not use abbreviations or chemical formulas.^[2]
- Content Information: If it is a mixture, list all constituents and their approximate concentrations.^[2]
- Hazard Pictograms: Mark the container with the appropriate hazard pictograms.^[5]

4. Storage:

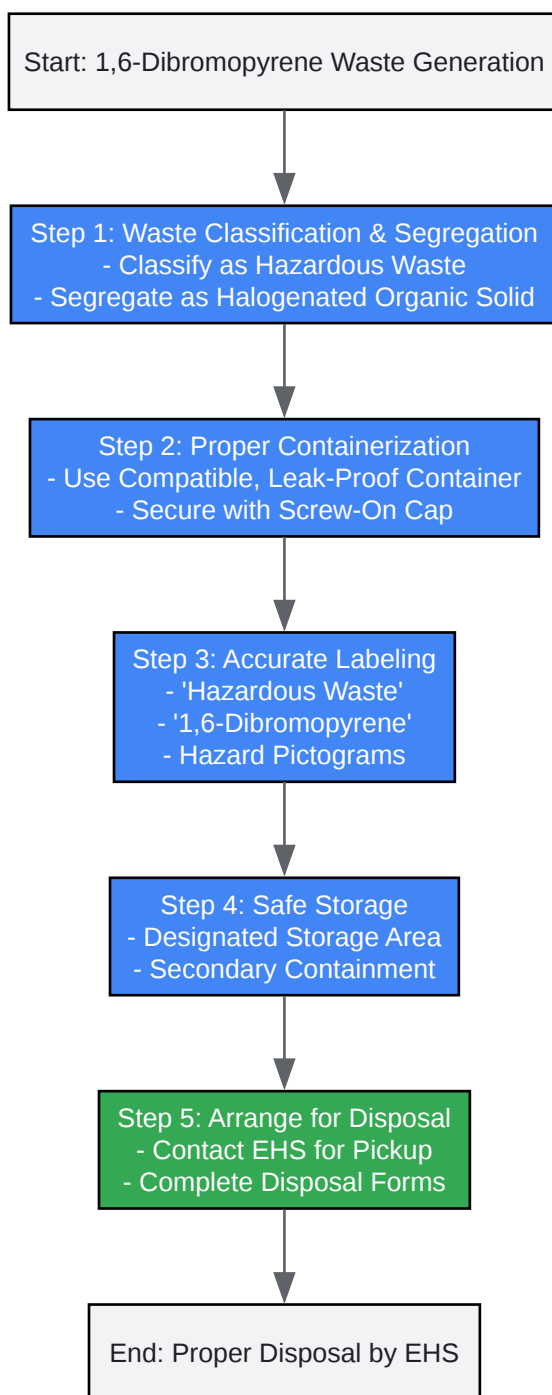
- Designated Area: Store the waste container in a designated hazardous waste storage area.^[3]
- Secondary Containment: Place the primary container in a secondary container, such as a lab tray, to contain any potential leaks or spills.^[3]^[4] The secondary container should be chemically compatible and able to hold 110% of the volume of the primary container.^[3]
- Segregation in Storage: Store segregated from incompatible materials.^[4]^[6]

5. Disposal:

- Contact Environmental Health & Safety (EHS): Do not dispose of **1,6-Dibromopyrene** down the sink or in regular trash.^[2] Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for hazardous waste.^[5]
- Documentation: Complete any required hazardous waste disposal forms provided by your EHS office.^[5]
- Empty Containers: Empty containers that held **1,6-Dibromopyrene** must also be treated as hazardous waste unless triple-rinsed with a suitable solvent.^[4] The rinsate must be collected and disposed of as hazardous waste.^[4] After triple-rinsing, deface the original label before disposal in regular trash or recycling.^[6]

Disclaimer: The following experimental protocol for the disposal of **1,6-Dibromopyrene** is a general guideline based on established principles of hazardous waste management. No specific protocol for the chemical neutralization or deactivation of **1,6-Dibromopyrene** was found in the provided search results. Always consult your institution's specific safety and disposal protocols and the manufacturer's Safety Data Sheet (SDS) before handling or disposing of this chemical.

Logical Workflow for 1,6-Dibromopyrene Disposal



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Caption: Disposal workflow for **1,6-Dibromopyrene**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com

